

Personal protective equipment for handling Ethylthiourea

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Compound of Interest

Compound Name: *Ethylthiourea*

Cat. No.: *B145662*

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Essential Safety and Handling Guide for Ethylthiourea

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Ethylthiourea**. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The use of a comprehensive suite of personal protective equipment is mandatory when handling **Ethylthiourea** to prevent exposure through inhalation, skin, or eye contact.[\[1\]](#) Employers are required to determine the appropriate PPE for each hazard and train employees on its proper use.[\[2\]](#)

Protection Type	Specific Recommendations	Rationale
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used, especially if local exhaust ventilation is not used, operations are not enclosed, or dust is generated. [1] [2] [3] For higher exposure potential, a full-face supplied-air respirator is recommended. [1]	Prevents inhalation of harmful dust. [3]
Hand Protection	Wear appropriate chemical-resistant protective gloves. [2] [4] [5] Safety equipment suppliers can recommend the most protective material. [2] Inspect gloves for any signs of damage before use. [1]	Minimizes the risk of skin absorption. Skin contact should be avoided. [2]
Eye & Face Protection	Use chemical safety goggles and a face shield that meet OSHA or European standards. [3] [6]	Protects against dust, splashes, and vapors. Contact lenses should not be worn when working with this substance. [2]
Skin & Body Protection	Wear protective clothing to prevent skin exposure. [2] [7] [8] A complete suit may be required depending on the concentration and amount of the substance used. [3] All protective clothing should be clean and put on before work. [2]	Provides a barrier against accidental spills and contamination of personal clothing. [1]

Safe Handling and Storage Protocol

Operational Plan:

- Training: Before working with **Ethylthiourea**, ensure you are trained on its proper handling and storage.[2]
- Designated Area: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood or at a site with local exhaust ventilation.[2][6]
- Prevent Contamination: Do not eat, drink, or smoke in areas where **Ethylthiourea** is handled or stored.[6][9]
- Hygiene Practices: Wash hands and face thoroughly after handling the substance.[6] Immediately change any contaminated clothing.[6]
- Avoid Dust: Take measures to avoid the formation and inhalation of dust.[3][6]

Storage Plan:

- Store in tightly closed containers in a cool, dry, and well-ventilated area.[2][6][7]
- Keep the substance locked up or in an area only accessible to authorized personnel.[6][10]
- **Ethylthiourea** is incompatible with acrolein and oxidizing agents (e.g., perchlorates, peroxides, nitrates).[2]

Emergency Procedures

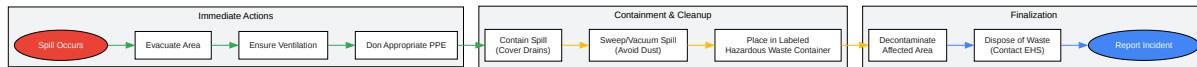
First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician immediately.[3][9][11]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[6] Wash the affected area with soap and plenty of water.[3][9][11] Consult a physician.[6]
- In Case of Eye Contact: Rinse eyes thoroughly with plenty of water for at least 15 minutes.[9][11] Remove contact lenses if present and easy to do.[6] Call an ophthalmologist.[6]
- If Swallowed: Rinse mouth with water.[3][9][10] Never give anything by mouth to an unconscious person.[3][11] Call a physician or Poison Control Center immediately.[9] Do not

induce vomiting.[7][9]

Spill Response Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.[3][6]
- Ventilate: Ensure the area has adequate ventilation.[3][6]
- Protect: Put on the appropriate personal protective equipment as outlined in the table above. [3]
- Contain: Prevent the spill from entering drains.[6] Cover drains if necessary.[6]
- Clean-up: Avoid generating dust.[3][4] Carefully sweep up or vacuum the spilled solid material.[4]
- Collect: Shovel the material into a suitable, closed, and properly labeled container for disposal.[3][7]
- Decontaminate: Clean the affected area once the material has been removed.[6]



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Caption: Workflow for handling an **Ethylthiourea** spill.

Disposal Plan

Ethylthiourea and its container must be disposed of as hazardous waste.[12][13] Under no circumstances should it be disposed of in regular waste or flushed down the drain.[14]

Step-by-Step Disposal Guidance:

- Waste Segregation: Collect all waste containing **Ethylthiourea** in a dedicated, clearly labeled, and sealable hazardous waste container.[14]
- Container Labeling: The container must be clearly marked with "Hazardous Waste," the chemical name "**Ethylthiourea**," and the relevant hazard symbols.[14]
- Professional Disposal: Arrange for collection by contacting your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[14]
- Regulatory Compliance: Ensure disposal is conducted in accordance with all applicable local, regional, and national regulations.[5][9][10]

Physical and Toxicological Data

Property	Value	Reference
Appearance	White powder	[6]
CAS Number	96-45-7	[6]
Melting Point	196 - 200 °C	[6]
Flash Point	252 °C	[6]
Water Solubility	27.4 g/L (at 20 °C)	[6]
Acute Toxicity (Oral LD50, Rat)	1,832 mg/kg	[10]
Hazards	<p>Harmful if swallowed.[9][10]</p> <p>Suspected of causing cancer.</p> <p>[3] May damage the unborn child.[3][10]</p>	

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